

Application Note: Mass Spectrometry Characterization of Demethylated Vancomycin & Related Impurities

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Compound of Interest

Compound Name: Vancomycin, 56-demethyl-

Cat. No.: B12310297

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Executive Summary

This application note details a high-resolution liquid chromatography-tandem mass spectrometry (LC-MS/MS) protocol for the characterization of N-demethyl vancomycin (Vancomycin EP Impurity A) and its distinction from other critical degradation products such as Crystalline Degradation Product 1 (CDP-1).[1] While vancomycin is a robust glycopeptide, its stability is compromised by specific degradation pathways—deamidation and demethylation—that directly impact potency and safety. This guide provides a self-validating workflow for identifying these variants using specific mass transitions and retention behaviors, ensuring compliance with rigorous quality standards.

Introduction & Mechanistic Insight

The Structural Challenge

Vancomycin (

) is a complex tricyclic glycopeptide. Its primary impurity profile is dominated by CDP-1 (formed via the deamidation of the asparagine residue) and N-demethyl vancomycin (loss of the methyl

group on the N-terminal leucine).

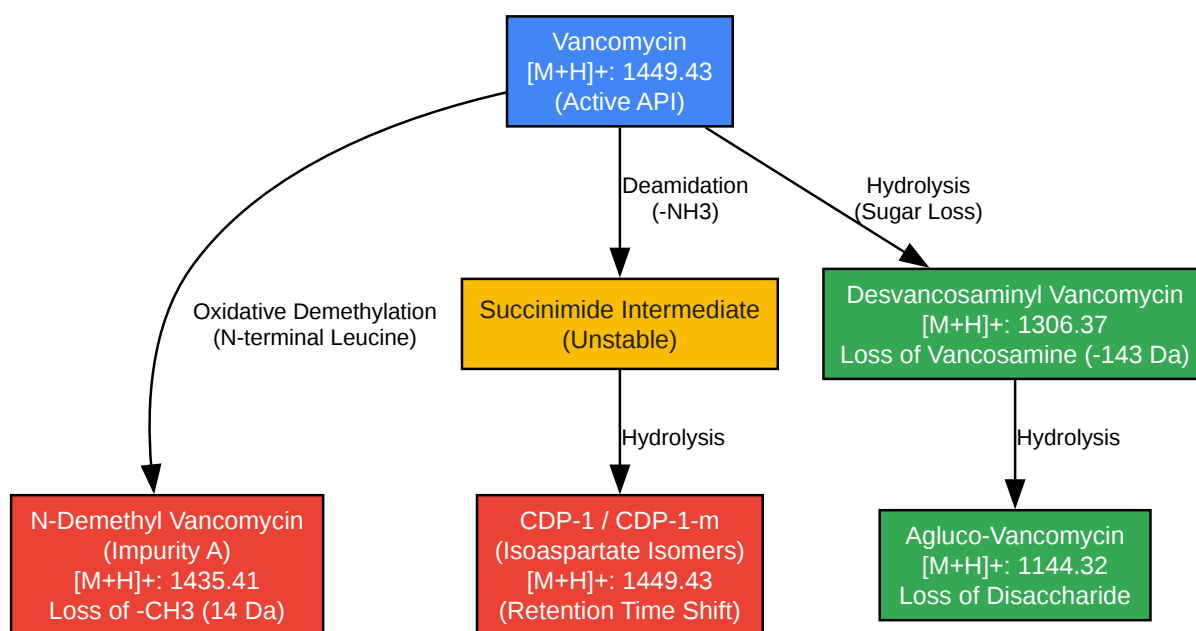
- Vancomycin: Contains an N-methyl leucine residue.[\[1\]](#)[\[2\]](#)
- N-Demethyl Vancomycin: The N-methyl group is absent (), resulting in a mass shift of -14.016 Da.[\[1\]](#)
- CDP-1: Isomeric with vancomycin (same mass) but structurally distinct due to the formation of an isoaspartate bond, requiring chromatographic separation rather than mass differentiation.

Mass Spectrometry Strategy

Differentiation relies on high-fidelity observation of the precursor ion shift and specific fragmentation patterns.

- Precursor Shift: Vancomycin () vs. N-demethyl vancomycin ().
- Fragmentation: Both species readily lose the vancosamine sugar moiety (). The resulting fragment ions retain the core peptide modification, allowing confirmation that the "demethylation" is located on the peptide backbone (leucine) and not the sugar.

Degradation & Impurity Pathway Diagram



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Figure 1: Primary degradation pathways of Vancomycin showing mass shifts for Demethyl and Deglycosylated variants versus the isomeric shift of CDP-1.[3]

Experimental Protocol

Materials & Reagents

- Standards: USP Vancomycin HCl RS, N-Demethyl Vancomycin (Impurity A) reference standard.[1]
- Solvents: LC-MS grade Acetonitrile (ACN), Water, Formic Acid (FA), Ammonium Formate.[1]
- Column: Waters Acquity UPLC BEH C18 () or equivalent Zorbax Eclipse Plus C18.

LC-MS/MS Conditions

This method utilizes a gradient elution optimized to resolve the slightly more polar N-demethyl variant from the parent peak.

Chromatographic Parameters:

- System: UHPLC (Agilent 1290 Infinity II or Waters Acquity I-Class).[\[1\]](#)
- Mobile Phase A: 2 mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 0.3 mL/min.
- Column Temp:
.
- Injection Vol:
.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.0	5	Initial Hold
1.0	5	Equilibration
8.0	15	Elution of Polar Impurities
12.0	25	Elution of Vancomycin/Demethyl
14.0	95	Wash
16.0	95	Wash Hold
16.1	5	Re-equilibration

| 20.0 | 5 | End |[\[1\]](#)

Mass Spectrometry Parameters (ESI+):

- Instrument: Triple Quadrupole (e.g., Sciex 6500+ or Thermo Altis).[1]
- Ionization: Electrospray Positive (ESI+).[4]
- Spray Voltage: 3500 V.
- Source Temp:
.
- Curtain Gas: 30 psi.

MRM Transition Table

To specifically target the demethylated variant, we monitor the doubly charged precursor ions.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Description
Vancomycin	725.2	144.1	25	20	Vancosamine fragment
Vancomycin	725.2	1306.4	25	18	Loss of Vancosamine
N-Demethyl	718.2	144.1	25	20	Vancosamine fragment
N-Demethyl	718.2	1292.4	25	18	Loss of Vancosamine (Shifted -14Da)
CDP-1	725.2	1306.4	25	18	Isomeric (Requires RT separation)

Analytical Workflow & Logic

Step-by-Step Characterization Logic

- Full Scan Screening (Q1): Initially perform a Q1 scan (500–1600). Look for the cluster.[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Vancomycin:
[\[5\]](#)[\[7\]](#)[\[8\]](#)
 - N-Demethyl:
(Confirming -14 Da mass difference).[\[1\]](#)
- Product Ion Confirmation (MS2): Fragment the 718 ion.
 - You must observe the 144.1 m/z ion (vancosamine sugar). This confirms the sugar moiety is intact and the modification is on the aglycone.
 - Observe the 1292.4 m/z fragment. In native vancomycin, this is 1306.[\[1\]](#)[4](#). The shift of 1306 -> 1292 confirms the -14 Da loss is retained on the peptide core after the sugar is lost.
- Retention Time Validation:
 - N-Demethyl vancomycin typically elutes slightly earlier (0.2 - 0.5 min shift) than the parent vancomycin peak on C18 columns due to the loss of the hydrophobic methyl group, making it slightly more polar.

Analytical Workflow Diagram



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Figure 2: Logical decision tree for confirming N-Demethyl Vancomycin presence in complex samples.

Validation & Quality Control

To ensure the trustworthiness of this protocol, the following criteria must be met:

- Resolution (Rs): The resolution between N-Demethyl Vancomycin and Vancomycin must be to ensure accurate quantitation, although MS selectivity (monitoring 718 vs 725) allows for quantitation even with partial co-elution.
- Mass Accuracy: For HRMS applications (Q-TOF), mass error must be
 - Theoretical for N-Demethyl: 1435.4218 (Calculated based on).
- Linearity: Calibrate using N-Demethyl Vancomycin RS from to ().

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